

An In-depth Technical Guide to 5-Bromovaleronitrile (CAS: 5414-21-1)

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Compound of Interest

Compound Name: 5-Bromovaleronitrile

Cat. No.: B1265816

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromovaleronitrile**, a versatile bifunctional molecule crucial in various synthetic applications, particularly in the realm of pharmaceutical development. This document outlines its chemical and physical properties, safety information, key synthetic protocols, and significant applications, presenting data in a clear and accessible format for laboratory and research professionals.

Chemical and Physical Properties

5-Bromovaleronitrile, also known as 5-bromopentanenitrile or 1-cyano-4-bromobutane, is a valuable building block in organic synthesis.^{[1][2]} Its structure incorporates both a nitrile group and a terminal bromine atom, allowing for a wide range of chemical transformations.^[3]

Table 1: Physical and Chemical Properties of **5-Bromovaleronitrile**

Property	Value	Reference(s)
CAS Number	5414-21-1	[1][4]
Molecular Formula	C ₅ H ₈ BrN	[1][5][6]
Molecular Weight	162.03 g/mol	[4][5][6]
Appearance	Liquid	[7]
Density	1.388 g/mL at 25 °C	[8]
Boiling Point	118-121 °C at 13 Torr	[1]
Refractive Index	n _{20/D} 1.478	
Flash Point	110 °C (230 °F) - closed cup	[4]
Solubility	Slightly soluble in water (4.1 g/L at 25°C)	[8]

Safety and Handling

5-Bromovaleronitrile is a chemical that requires careful handling in a laboratory setting. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[2][5] It may also cause respiratory irritation and an allergic skin reaction.[5]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed	[2][5]
H312	Harmful in contact with skin	[2]	
H315	Causes skin irritation	[2][4][5]	
H317	May cause an allergic skin reaction	[5]	
H319	Causes serious eye irritation	[2][4][5]	
H332	Harmful if inhaled	[5]	
H335	May cause respiratory irritation	[4][5]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[4][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4][7]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][7]	

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask (type N95), should be worn when handling this compound.^[4] Work should be conducted in a well-ventilated area.^[7]

Synthesis of 5-Bromovaleronitrile

A common method for the preparation of **5-Bromovaleronitrile** involves the reaction of 1,4-dibromobutane with sodium cyanide.^[9]

Experimental Protocol: Synthesis from 1,4-Dibromobutane

This protocol is based on a patented method for the synthesis of **5-Bromovaleronitrile**.^[9]

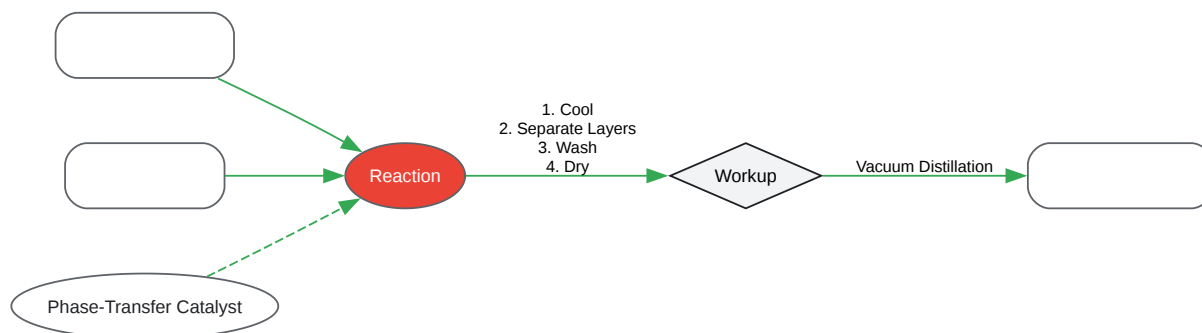
Materials:

- 1,4-dibromobutane (1 mole equivalent)
- 30% Sodium cyanide solution (1.2 mole equivalent)
- Phase-transfer catalyst (e.g., Tetrabutylammonium bromide)
- Water
- Anhydrous sodium sulfate

Procedure:

- To a reaction flask, add 1 molar equivalent of 1,4-dibromobutane and a catalytic amount of a phase-transfer catalyst.
- With stirring, slowly add 1.2 molar equivalents of a 30% sodium cyanide solution. The temperature of the addition should be maintained at 65 ± 10 °C over approximately 3 hours.
- After the addition is complete, maintain the reaction mixture at 70 ± 5 °C for 3 hours.
- Cool the reaction mixture to room temperature and allow the layers to separate.

- Wash the organic layer with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Purify the crude product by vacuum distillation to obtain **5-Bromovaleronitrile**.



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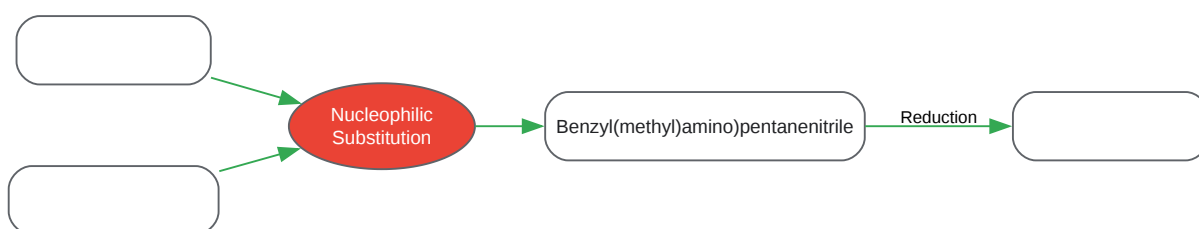
*Fig 1. Synthesis of **5-Bromovaleronitrile**.*

Applications in Organic Synthesis

The dual functionality of **5-Bromovaleronitrile** makes it a versatile intermediate in the synthesis of a variety of organic molecules.[3]

Synthesis of N-Methylcadaverine Intermediate

5-Bromovaleronitrile is a key reactant in the synthesis of benzyl(methyl)amino)pentanenitrile, an important intermediate for the production of N-methylcadaverine.[4]



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Fig 2. Synthesis of N-Methylcadaverine Intermediate.

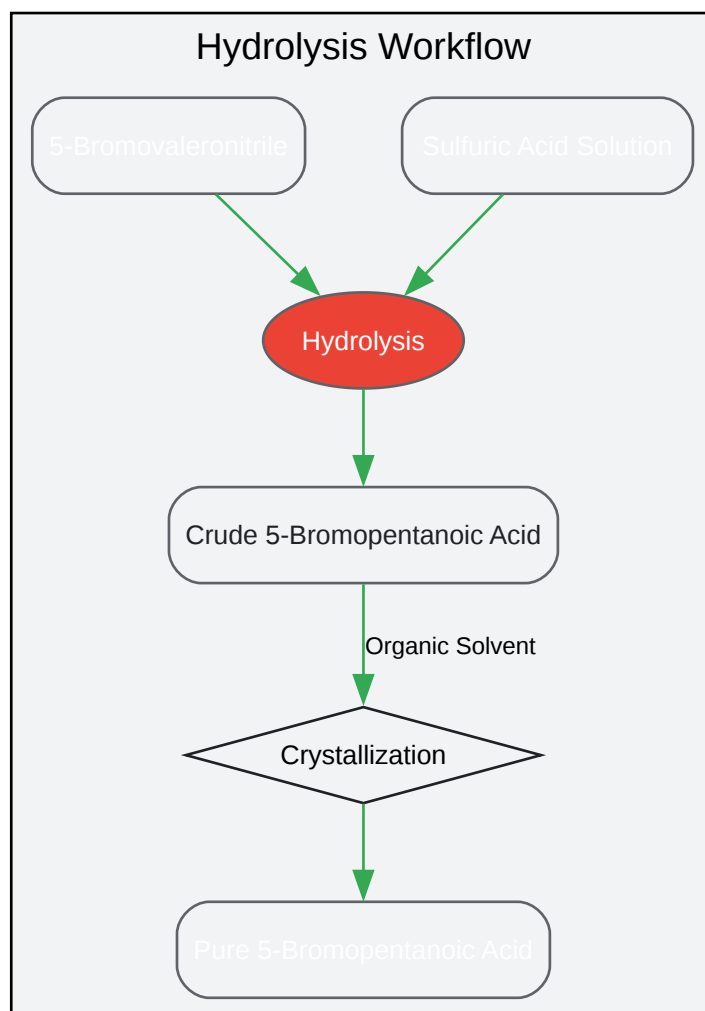
Nickel-Catalyzed Cross-Coupling Reactions

5-Bromovaleronitrile can undergo nickel-catalyzed cross-coupling reactions. For instance, its reaction with dioctylzinc in the presence of a tetraene and MgBr_2 yields tridecanenitrile.[10]

This highlights its utility in forming carbon-carbon bonds.

Hydrolysis to 5-Bromopentanoic Acid

The nitrile group of **5-Bromovaleronitrile** can be hydrolyzed to a carboxylic acid, yielding 5-bromopentanoic acid (also known as 5-bromovaleric acid), another valuable synthetic intermediate.[8] A patented method describes the hydrolysis of **5-bromovaleronitrile** in a sulfuric acid solution to directly obtain 5-bromovalerate.[9]



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*Fig 3. Hydrolysis of **5-Bromovaleronitrile**.*

Other Applications

5-Bromovaleronitrile serves as a precursor for the synthesis of 1-cyanobutyl-3-alkylbenzimidazolium bromide salts by reacting with various N-alkylbenzimidazoles. It has also been used as a reagent in the synthesis of cannabinoid 2 (CB2) agonists, which have potential therapeutic applications in treating conditions like multiple sclerosis.[11]

Conclusion

5-Bromovaleronitrile is a highly versatile and valuable chemical intermediate for researchers and professionals in drug development and organic synthesis. Its bifunctional nature allows for

a diverse range of chemical transformations, making it a key building block for the synthesis of complex molecules. Proper safety precautions are essential when handling this compound due to its potential hazards. The synthetic routes and applications outlined in this guide underscore its significance in modern chemistry.

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